

# An In-depth Technical Guide to the Chemical Structure and Properties of Dimethoxanate

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## Compound of Interest

Compound Name: Dimethoxanate

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## Introduction

**Dimethoxanate** is a centrally acting, non-narcotic antitussive agent belonging to the phenothiazine class of compounds.[1][2] Historically marketed under various trade names including Atuss, Cothera, and Cotrane, it was utilized for the symptomatic relief of cough.[2] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, pharmacology, and relevant experimental methodologies associated with **Dimethoxanate**, intended to serve as a valuable resource for researchers and professionals in the field of drug development.

## Chemical Structure and Identification

**Dimethoxanate** is chemically designated as 2-(2-dimethylaminoethoxy)ethyl phenothiazine-10-carboxylate.[2] The molecule consists of a tricyclic phenothiazine core, a characteristic feature of this class of compounds, linked to a side chain containing two ether linkages and a terminal dimethylamino group.

Identifier	Value
IUPAC Name	2-(2-dimethylaminoethoxy)ethyl phenothiazine-10-carboxylate[2]
CAS Number	477-93-0[2]
Molecular Formula	C <sub>19</sub> H <sub>22</sub> N <sub>2</sub> O <sub>3</sub> S[2]
SMILES String	CN(C)CCOCCOC(=O)N1C2=CC=CC=C2SC3=CC=CC=C31
Molecular Weight	358.46 g/mol [2]

## Physicochemical Properties

The physicochemical properties of a drug substance are critical determinants of its formulation, delivery, and pharmacokinetic profile. The available data for **Dimethoxanate** and its hydrochloride salt are summarized below.

Property	Value	Form
Melting Point	161-163 °C (decomposes)	Hydrochloride Salt
Calculated pKa	8.86	Basic
Calculated logP	3.91	N/A
Topological Polar Surface Area (TPSA)	42.01 Å <sup>2</sup>	N/A

Note: Experimental data for the boiling point and solubility of the free base are not readily available in the reviewed literature.

## Pharmacology

### Mechanism of Action

**Dimethoxanate** is a centrally acting antitussive that is believed to exert its primary effect on the medullary cough center in the brainstem, thereby reducing the frequency and intensity of the

cough reflex.[1] Unlike opioid-based antitussives, **Dimethoxanate** is non-narcotic and does not carry the associated risks of addiction.[1] In addition to its central effects, peripheral mechanisms involving the modulation of sensory nerve endings in the respiratory tract may also contribute to its antitussive activity.[1]

Furthermore, **Dimethoxanate** has been identified as a ligand for the sigma-1 receptor, a unique intracellular chaperone protein located at the endoplasmic reticulum. The binding affinity of **Dimethoxanate** to the sigma-1 receptor is significant, and this interaction may play a role in its pharmacological effects.

## Pharmacokinetics

- Absorption: **Dimethoxanate** is readily absorbed following oral administration.[1]
- Metabolism: It undergoes hepatic metabolism.[1]
- Excretion: The parent compound and its metabolites are primarily excreted via the renal route.[1]

## Pharmacodynamics and Clinical Use

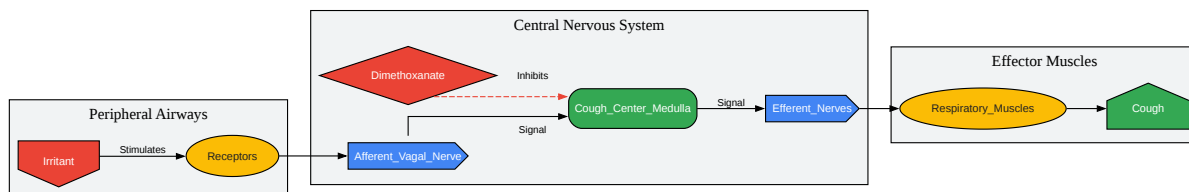
Clinical studies have indicated the efficacy of **Dimethoxanate** in reducing cough symptoms associated with conditions such as bronchitis and upper respiratory tract infections.[1] The typical duration of action allows for a manageable dosing schedule.[1] However, it is noteworthy that the marketing approval for **Dimethoxanate** in the United States was withdrawn by the FDA in 1975 due to a lack of evidence of efficacy.[2]

## Side Effects

Commonly reported side effects of **Dimethoxanate** are generally mild and may include dizziness, drowsiness, and gastrointestinal discomfort such as nausea and vomiting.[1][2]

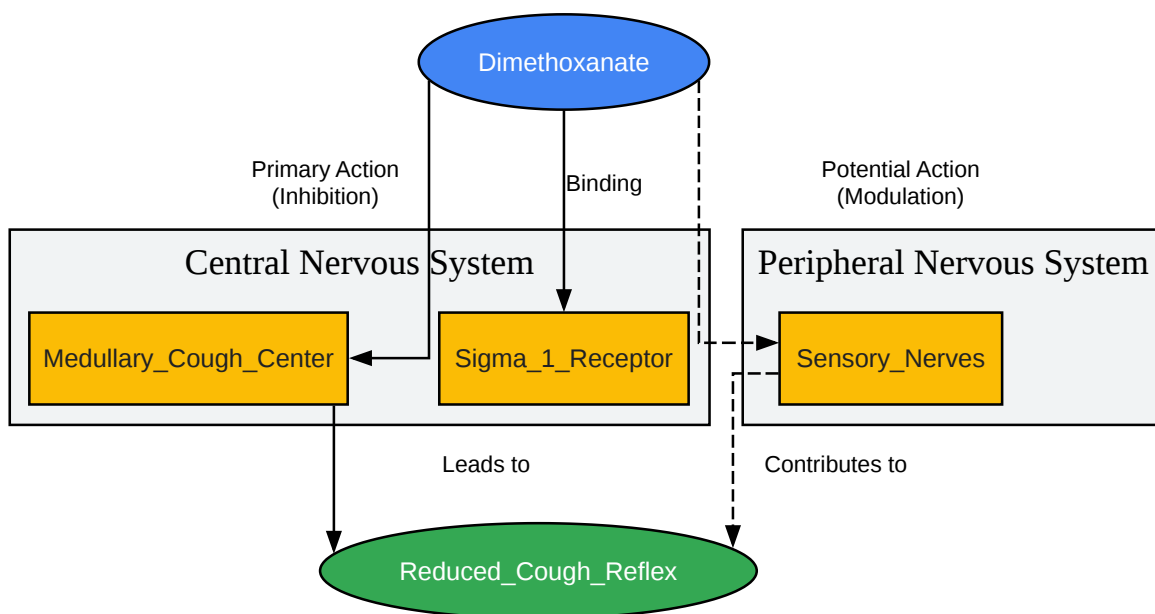
## Signaling Pathways and Logical Relationships

The following diagrams illustrate the proposed mechanism of action of **Dimethoxanate** and its relationship to the cough reflex pathway.



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Caption: The cough reflex pathway and the central inhibitory action of **Dimethoxanate**.



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Caption: Proposed dual mechanism of action for **Dimethoxanate**.

## Experimental Protocols

The following sections detail the methodologies for key experiments relevant to the study of **Dimethoxanate** and other antitussive agents.

## Synthesis of Dimethoxanate

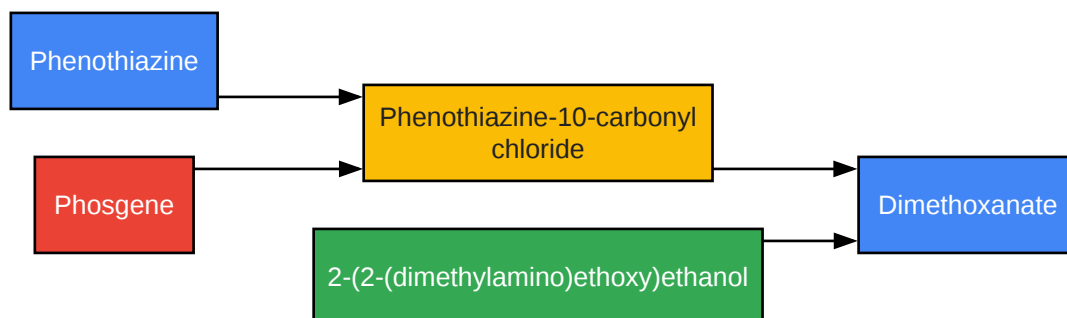
The synthesis of **Dimethoxanate** can be achieved through a two-step process as described in the von Seeman patent (US 2,778,824).

### Step 1: Synthesis of Phenothiazine-10-carbonyl chloride

- Reactants: Phenothiazine and phosgene.
- Procedure: Phenothiazine is reacted with an excess of phosgene in an inert solvent, such as toluene, at a controlled temperature. The reaction mixture is then worked up to isolate the phenothiazine-10-carbonyl chloride intermediate.
- Purification: The crude product can be purified by recrystallization from a suitable solvent.

### Step 2: Synthesis of **Dimethoxanate**

- Reactants: Phenothiazine-10-carbonyl chloride and 2-(2-(dimethylamino)ethoxy)ethanol.
- Procedure: The phenothiazine-10-carbonyl chloride is dissolved in an appropriate solvent, and 2-(2-(dimethylamino)ethoxy)ethanol is added, often in the presence of a base to neutralize the hydrochloric acid formed during the reaction. The mixture is stirred until the reaction is complete.
- Purification: The final product, **Dimethoxanate**, is isolated and purified, typically through extraction and subsequent crystallization, potentially as the hydrochloride salt for improved stability and handling.



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Caption: Synthetic pathway of **Dimethoxanate**.

## In Vivo Antitussive Activity Assays

This is a widely used model to evaluate the efficacy of centrally acting antitussives.

- Animals: Male Hartley guinea pigs.
- Procedure:
  - Animals are placed in a whole-body plethysmograph to monitor respiratory parameters.
  - A baseline cough rate is established.
  - The test compound (**Dimethoxanate**) or vehicle is administered (e.g., orally or intraperitoneally).
  - After a predetermined time, the animals are exposed to an aerosol of citric acid solution (e.g., 0.4 M) for a set duration (e.g., 3 minutes).[3]
  - The number of coughs is recorded during and after the exposure period.
- Data Analysis: The percentage inhibition of the cough reflex is calculated by comparing the number of coughs in the drug-treated group to the vehicle-treated control group.

This model is suitable for screening antitussive agents in mice.

- Animals: Albino mice of either sex.
- Procedure:
  - Mice are individually placed in a desiccator.
  - Sulfur dioxide (SO<sub>2</sub>) gas is generated by adding sulfuric acid to a sodium hydrogen sulfite solution.[4][5]
  - The mice are exposed to the SO<sub>2</sub> atmosphere for a short period (e.g., 30-45 seconds).[5]

- The number of coughs is counted for a defined observation period (e.g., 5 minutes) immediately after exposure.[\[4\]](#)[\[5\]](#)
- The test compound or vehicle is administered, and the procedure is repeated after a specified time.
- Data Analysis: The antitussive effect is determined by the reduction in the number of coughs after drug administration compared to the pre-treatment or vehicle control values.[\[5\]](#)

## Sigma-1 Receptor Binding Assay

This in vitro assay is used to determine the affinity of a compound for the sigma-1 receptor.

- Materials:
  - Membrane preparations from tissues with high sigma-1 receptor expression (e.g., guinea pig liver).[\[6\]](#)
  - Radioligand with high affinity and selectivity for the sigma-1 receptor (e.g., --INVALID-LINK---pentazocine).[\[6\]](#)[\[7\]](#)
  - Test compound (**Dimethoxanate**).
  - Incubation buffer and filtration apparatus.
- Procedure (Competitive Inhibition Assay):
  - Membrane preparations are incubated with a fixed concentration of the radioligand and varying concentrations of the test compound.
  - The incubation is carried out at a specific temperature and for a duration sufficient to reach equilibrium.
  - The reaction is terminated by rapid filtration through glass fiber filters to separate bound and free radioligand.
  - The radioactivity retained on the filters is measured by liquid scintillation counting.

- **Data Analysis:** The concentration of the test compound that inhibits 50% of the specific binding of the radioligand ( $IC_{50}$ ) is determined. The inhibition constant ( $K_i$ ) can then be calculated using the Cheng-Prusoff equation.

## Analytical Methods for Quantification

High-performance liquid chromatography (HPLC) is a suitable method for the quantification of **Dimethoxanate** in biological matrices such as plasma or urine.

- **Sample Preparation:**
  - Liquid-liquid extraction or solid-phase extraction can be employed to isolate **Dimethoxanate** from the biological matrix and remove interfering substances.
- **Chromatographic Conditions:**
  - **Column:** A C18 reversed-phase column is typically used.
  - **Mobile Phase:** A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol) in isocratic or gradient elution mode.
  - **Detection:** UV detection at a wavelength where **Dimethoxanate** exhibits significant absorbance.
- **Quantification:** A calibration curve is constructed using standard solutions of **Dimethoxanate** of known concentrations. The concentration of **Dimethoxanate** in the biological samples is then determined by comparing their peak areas to the calibration curve.

## Conclusion

**Dimethoxanate** is a phenothiazine derivative with established antitussive properties, acting primarily through the central nervous system. This guide has provided a detailed overview of its chemical structure, physicochemical characteristics, and pharmacological profile. The outlined experimental protocols offer a framework for the further investigation of **Dimethoxanate** and the development of novel antitussive agents. While its clinical use has been limited, the study of its mechanism of action, particularly its interaction with the sigma-1 receptor, may provide valuable insights for future drug discovery efforts in the field of respiratory medicine.



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## References

- 1. What is the mechanism of Dimethoxanate Hydrochloride? [synapse.patsnap.com]
- 2. Dimethoxanate - Wikipedia [en.wikipedia.org]
- 3. Association of cough hypersensitivity with tracheal TRPV1 activation and neurogenic inflammation in a novel guinea pig model of citric acid-induced chronic cough - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Antitussive effect of Celosia argentea granule formulation on SO<sub>2</sub> gas-induced cough in experimental animals [journals.ipinnovative.com]
- 5. Evaluation of antitussive activity of formulations with herbal extracts in sulphur dioxide (SO<sub>2</sub>) induced cough model in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. SIGMA RECEPTOR BINDING ASSAYS - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Sigma Receptor Binding Assays - PubMed [pubmed.ncbi.nlm.nih.gov]
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